

Antimycin A4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Antimycin A4*

CAS No.: *27220-59-3*

Cat. No.: *B020572*

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An In-depth Examination of a Potent Mitochondrial Complex III Inhibitor

This guide provides a comprehensive technical overview of **Antimycin A4**, a key member of the antimycin A complex. As a Senior Application Scientist, the following sections will delve into the critical details of its biochemical properties, mechanism of action, and practical applications in a laboratory setting, offering insights grounded in established scientific literature.

Core Compound Identification

Antimycin A4 is a naturally occurring compound produced by *Streptomyces* species. It is a crucial tool for researchers studying cellular respiration and mitochondrial dysfunction.

Property	Value	Source(s)
CAS Number	27220-59-3	[1] [2] [3] [4]
Molecular Formula	C ₂₅ H ₃₄ N ₂ O ₉	[1]
Molecular Weight	Approximately 506.6 g/mol	[1] [2]
Solubility	Soluble in DMSO, DMF, ethanol, and methanol.	[1]

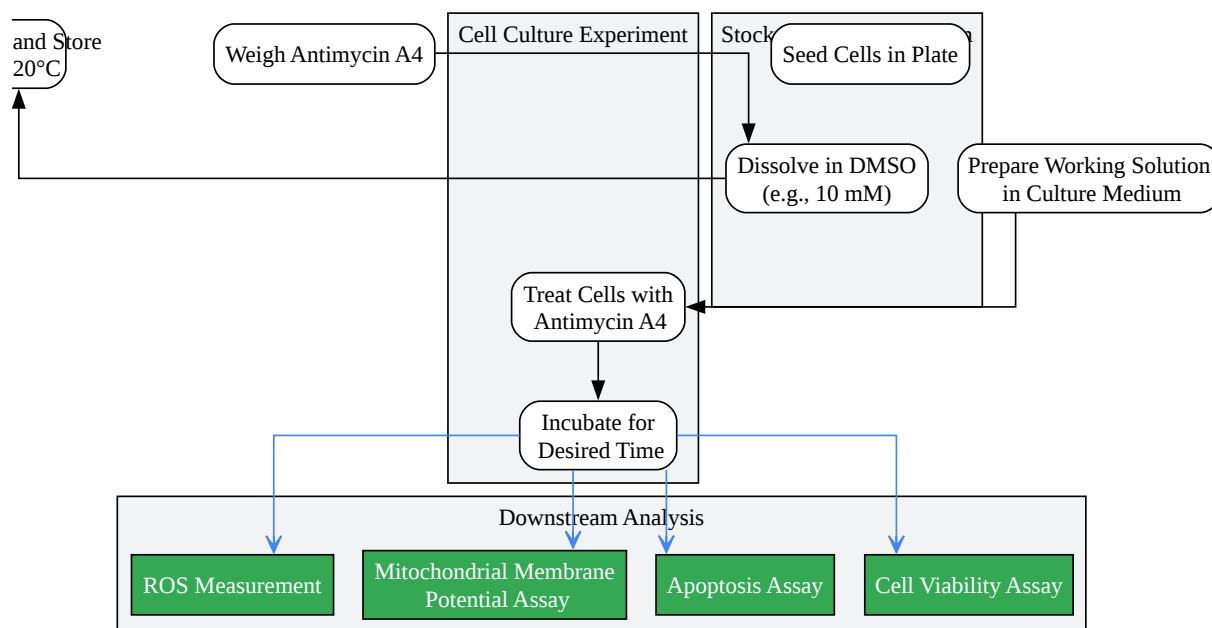
Mechanism of Action: Dual Inhibition

Antimycin A4 is primarily recognized for its potent inhibition of the mitochondrial electron transport chain (ETC). However, it also exhibits a secondary inhibitory effect on a key metabolic enzyme.

Primary Target: Mitochondrial Complex III (Cytochrome c Reductase)

The principal mechanism of action for **Antimycin A4** is the disruption of cellular respiration through the inhibition of mitochondrial complex III (cytochrome bc₁ complex).[\[5\]](#) It binds to the Q_i site of this complex, which obstructs the transfer of electrons from ubiquinone to cytochrome c.[\[2\]](#)[\[6\]](#) This blockage has several critical downstream consequences:

- **Halts Cellular Respiration:** The electron flow through the ETC is effectively stopped, leading to a collapse of the mitochondrial membrane potential.[\[2\]](#)[\[7\]](#)
- **Inhibits ATP Synthesis:** The disruption of the proton gradient across the inner mitochondrial membrane prevents ATP synthase from producing ATP.[\[2\]](#)
- **Induces Oxidative Stress:** The inhibition of complex III leads to an increased production of superoxide, a reactive oxygen species (ROS).[\[2\]](#)[\[8\]](#) This surge in ROS can induce cellular damage and trigger apoptosis.[\[7\]](#)[\[8\]](#)



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Experimental Workflow for **Antimycin A4** Treatment.

Conclusion

Antimycin A4 is a powerful and versatile tool for researchers in various fields, including cell biology, biochemistry, and drug development. Its well-characterized mechanism of action as a potent inhibitor of mitochondrial complex III allows for the precise manipulation of cellular respiration and the induction of mitochondrial stress. A thorough understanding of its properties and careful adherence to established protocols are essential for obtaining reliable and impactful experimental results.

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